

4-Bromo-5-fluoro-2-nitroaniline CAS number 153505-36-3

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Compound of Interest

Compound Name: 4-Bromo-5-fluoro-2-nitroaniline

Cat. No.: B129579

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An In-depth Technical Guide to **4-Bromo-5-fluoro-2-nitroaniline** (CAS: 153505-36-3)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **4-Bromo-5-fluoro-2-nitroaniline**, a halogenated nitroaromatic compound. It consolidates available data on its chemical and physical properties, safety and handling protocols, and its context within synthetic chemistry. This guide is intended to serve as a foundational resource for professionals engaged in chemical research and pharmaceutical development.

Chemical and Physical Properties

4-Bromo-5-fluoro-2-nitroaniline is a substituted aniline derivative. Its structure incorporates a bromine atom, a fluorine atom, and a nitro group on the benzene ring, making it a potentially valuable intermediate in organic synthesis.^[1] The physicochemical properties are summarized below.

Identifiers and Molecular Structure

Systematic identification is crucial for regulatory compliance and accurate research. The key identifiers for this compound are detailed in the table below.

Identifier	Value	Source
CAS Number	153505-36-3	[2] [3] [4] [5] [6] [7]
Molecular Formula	C ₆ H ₄ BrFN ₂ O ₂	[2] [4] [6] [7] [8]
Molecular Weight	235.01 g/mol	[2] [4] [6] [8]
IUPAC Name	4-bromo-5-fluoro-2-nitroaniline	[7]
Synonyms	4-Bromo-5-fluoro-2-nitrobenzenamine, 4-bromo-5-fluoro-2-nitrophenylamine	[7] [8]
InChI Key	UBANSCIKTQSEOQ-UHFFFAOYSA-N	[5] [8]
SMILES	NC1=CC(F)=C(Br)C=C1-- INVALID-LINK--=O	[4]

Physicochemical Data

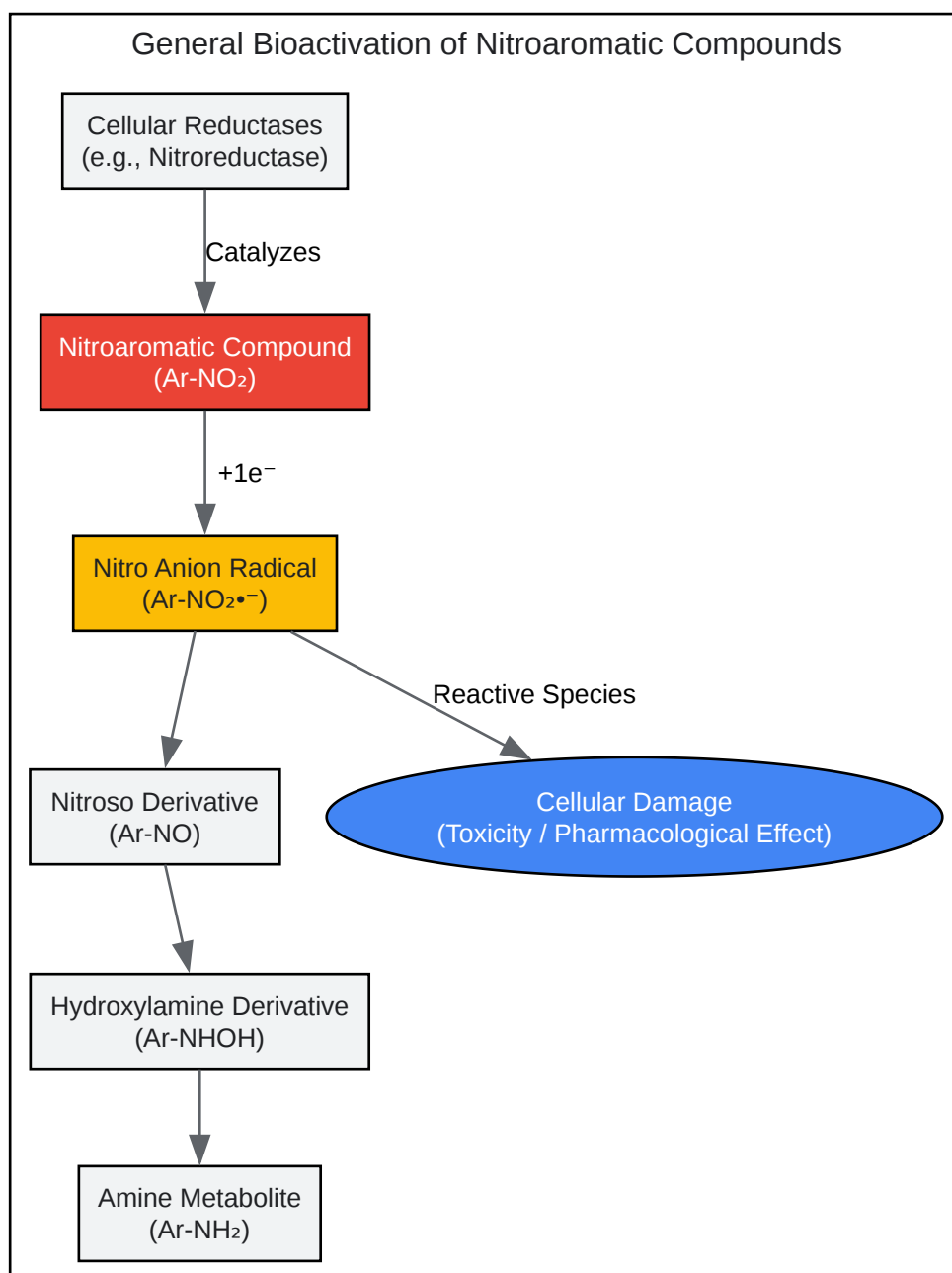
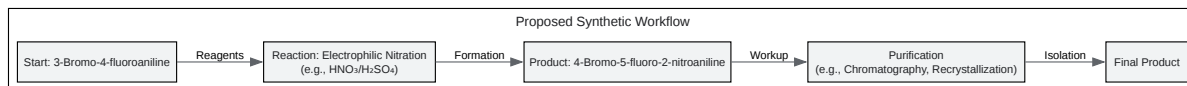
The physical and chemical properties of a compound are fundamental to designing experimental conditions and predicting its behavior.

Property	Value	Source
Physical Form	Solid	[5]
Boiling Point	313.9°C at 760 mmHg	[8]
Polar Surface Area (PSA)	71.8 Å ²	[8]
XLogP3	2.4	[8]
Purity	Typically ≥95% or ≥97%	[2] [4] [5]
Storage Temperature	4°C, protect from light	[4] [5]

Synthesis and Reactivity

While specific experimental protocols for the synthesis of **4-Bromo-5-fluoro-2-nitroaniline** (CAS 153505-36-3) are not detailed in the available literature, a logical synthetic route can be proposed based on standard organic chemistry principles and established syntheses of its isomers. The most plausible approach involves the regioselective nitration of a suitable precursor.

A potential synthetic pathway would start with 3-bromo-4-fluoroaniline. The amino group in this precursor would direct the electrophilic nitration to the ortho position, which is activated by the powerful directing effect of the amine.



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